

# An In-depth Technical Guide on the Solubility and Stability of 4-Acetylbenzamide

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## Compound of Interest

Compound Name: 4-Acetylbenzamide

Cat. No.: B1313702

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Disclaimer: This document provides a comprehensive overview of the available data and standardized experimental protocols for determining the solubility and stability of **4-Acetylbenzamide**. As of the latest literature review, specific quantitative solubility and stability data for **4-Acetylbenzamide** are limited. Therefore, this guide also includes data for the structurally related compound, benzamide, as an illustrative example and provides detailed methodologies for the experimental determination of these critical physicochemical properties.

## Introduction

**4-Acetylbenzamide** is a chemical compound with potential applications in medicinal chemistry and materials science. A thorough understanding of its solubility and stability is paramount for its successful development and application, influencing aspects such as formulation, bioavailability, and shelf-life. This guide aims to provide a foundational resource for researchers by summarizing the available data and presenting detailed protocols for its empirical determination.

## Physicochemical Properties of 4-Acetylbenzamide

A summary of the known physicochemical properties of **4-Acetylbenzamide** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	163.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow to white solid	<a href="#">[2]</a>
Boiling Point	349.3 ± 25.0 °C at 760 mmHg	<a href="#">[2]</a>
Density	1.2 ± 0.1 g/cm <sup>3</sup>	<a href="#">[2]</a>
Refractive Index	1.561	<a href="#">[2]</a>
Storage Condition	Sealed in dry, Store at room temperature (20 to 22 °C)	<a href="#">[2]</a>

## Solubility Data

Quantitative solubility data for **4-Acetylbenzamide** is not readily available in the public domain. However, based on its structure—a benzamide core with an acetyl group—a qualitative solubility profile can be inferred. The presence of the polar amide and acetyl groups suggests some solubility in polar solvents, while the aromatic ring imparts hydrophobic character.

For illustrative purposes, the solubility of the parent compound, benzamide, is provided below. It is important to note that the acetyl group in **4-Acetylbenzamide** will influence its solubility profile compared to benzamide.[\[3\]](#)

Table of Benzamide Solubility

Solvent	Solubility	Temperature (°C)
Water	13.5 g/L	25
Ethanol	Soluble (1 g in 6 mL)	Not Specified
Benzene	> 10%	Not Specified
Pyridine	Soluble (1 g in 3.3 mL)	Not Specified
Ethyl Ether	Slightly Soluble	Not Specified
Carbon Tetrachloride	Very Soluble	Not Specified
Carbon Disulfide	Very Soluble	Not Specified

Note: This data is for Benzamide and should be used as a general reference only.[\[4\]](#)[\[5\]](#)  
Experimental determination of **4-Acetylbenzamide**'s solubility is highly recommended.

## Experimental Protocol for Solubility Determination: Shake-Flask Method

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.[\[3\]](#)

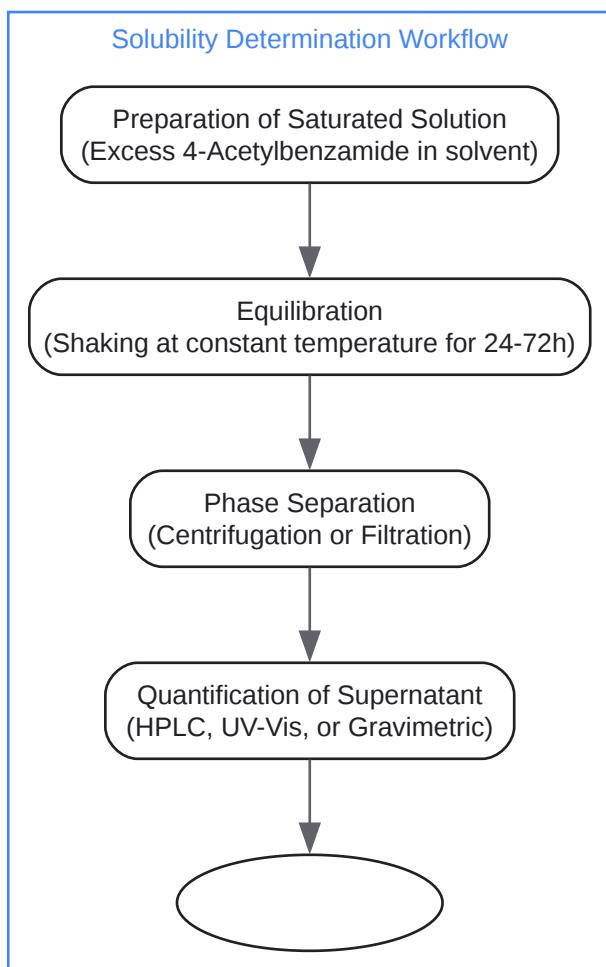
Objective: To determine the equilibrium solubility of **4-Acetylbenzamide** in a specific solvent.

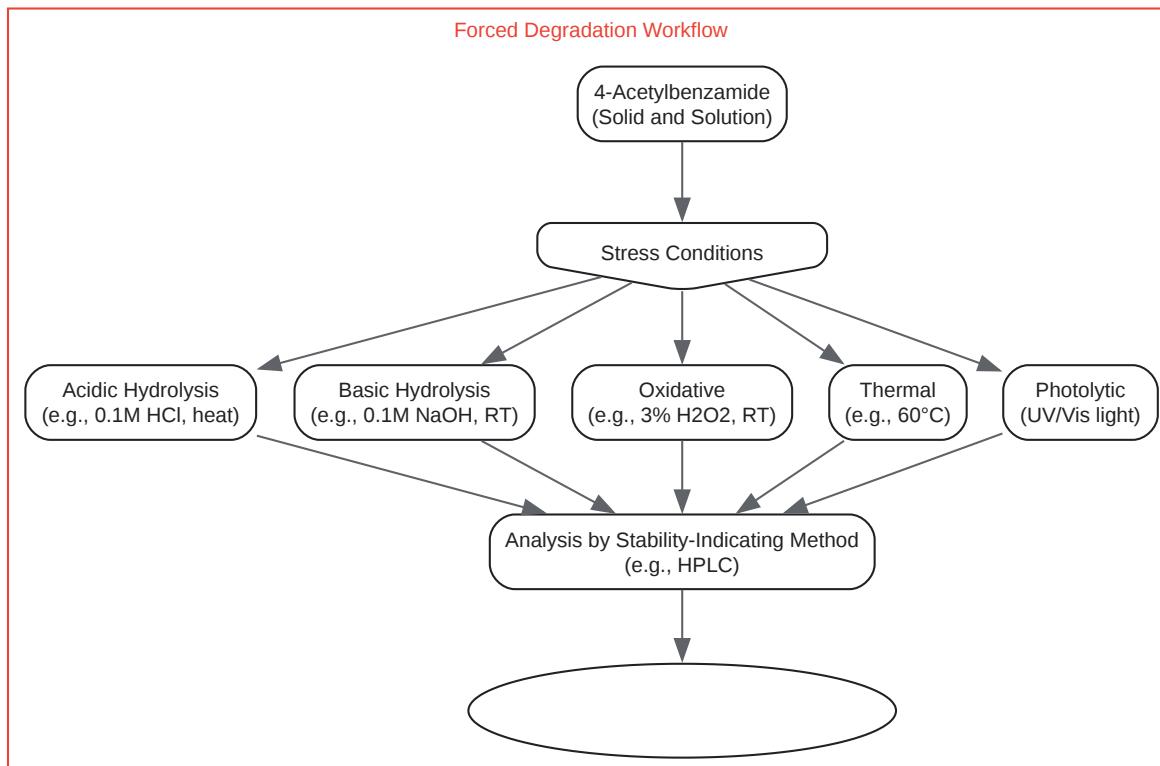
Materials:

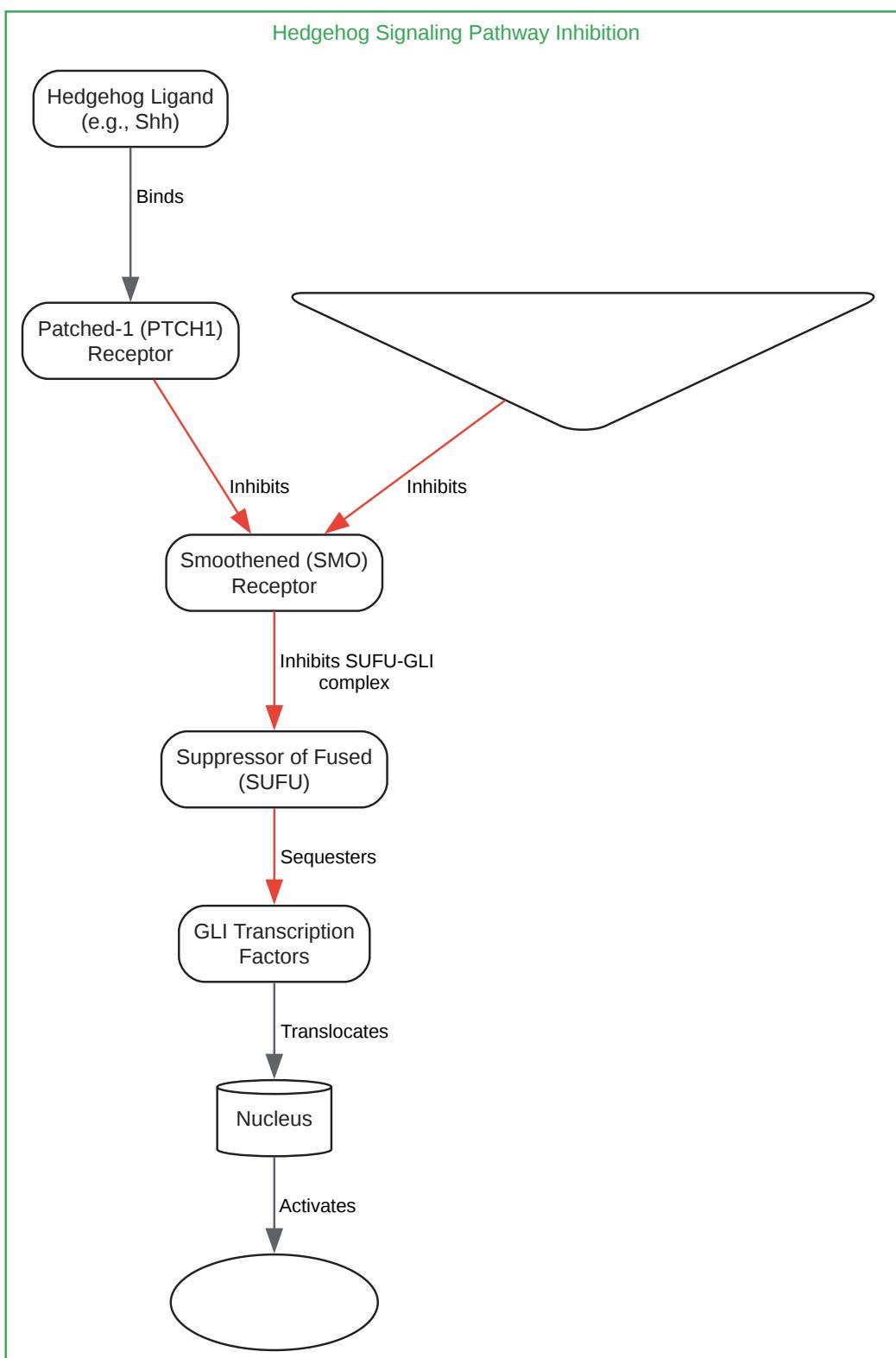
- **4-Acetylbenzamide**
- Solvent of interest (e.g., water, ethanol, phosphate-buffered saline)
- Sealed vials
- Thermostatically controlled shaker bath
- Centrifuge or filtration apparatus (e.g., syringe filters, 0.45 µm)
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

## Procedure:

- Preparation of Saturated Solution: Add an excess amount of **4-Acetylbenzamide** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is necessary to ensure a saturated solution at equilibrium.[3]
- Equilibration: Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) using a shaker bath for a sufficient period (typically 24-72 hours) to reach equilibrium.[3]
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle. Separate the supernatant from the solid by centrifugation or filtration. Care must be taken to avoid temperature changes during this step.[3]
- Quantification: Analyze the concentration of **4-Acetylbenzamide** in the clear supernatant using a validated analytical method.[3]
  - HPLC-UV: A highly sensitive and specific method. A calibration curve of known concentrations of **4-Acetylbenzamide** should be prepared in the same solvent.
  - UV-Vis Spectroscopy: Suitable if **4-Acetylbenzamide** has a chromophore. A calibration curve is required.
  - Gravimetric Analysis: A known volume of the saturated solution is evaporated to dryness, and the mass of the solid residue is determined.







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